

Thermal Stability of Ni-MOF-74: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: MOF-74-Ni

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This technical guide provides an in-depth analysis of the thermal stability of the Nickel(II)-based Metal-Organic Framework, Ni-MOF-74, also known as CPO-27-Ni. Understanding the thermal limits and decomposition pathways of this promising material is critical for its application in gas storage, catalysis, and drug delivery systems, where thermal stress may be a factor during synthesis, activation, or use.

Executive Summary

Ni-MOF-74 exhibits a multi-stage thermal decomposition profile, which is a crucial consideration for its practical applications. The stability of the framework is largely dependent on the removal of guest and coordinated solvent molecules, followed by the eventual decomposition of the organic linker at higher temperatures. Thermogravimetric analysis (TGA) typically reveals an initial weight loss corresponding to the removal of physisorbed and chemisorbed solvent molecules from the pores and metal centers, respectively. This desolvation process generally occurs at temperatures up to approximately 300°C. The framework itself demonstrates considerable stability, with the onset of significant structural decomposition occurring in the range of 300°C to 400°C. The final decomposition product of Ni-

MOF-74 under inert or vacuum conditions is a subject of some variation in the literature, with reports indicating the formation of either nickel(II) oxide (NiO) or metallic nickel (Ni) nanoparticles. This discrepancy may be attributable to differences in experimental conditions, such as the heating rate and the atmospheric environment during thermal analysis.

Quantitative Thermal Stability Data

The following table summarizes key quantitative data on the thermal stability of Ni-MOF-74, as determined by Thermogravimetric Analysis (TGA) from various studies.

Parameter	Temperature Range (°C)	Weight Loss (%)	Evolved Species	Final Residue	Reference
Solvent Removal	up to 200	Variable	Guest solvent molecules (e.g., DMF, water)	Ni-MOF-74	[1]
Dehydration	200 - 300	Variable	Coordinated water molecules	Activated Ni-MOF-74	[1]
Framework Decomposition	300 - 360	Not specified	Organic linker fragments	Metallic Ni nanoparticles	[2]
Framework Decomposition	400 - 600	Not specified	Organic linker fragments	NiO	[3]

Experimental Protocols for Thermal Analysis

A thorough understanding of the thermal behavior of Ni-MOF-74 necessitates the use of several analytical techniques. Detailed methodologies for the key experiments are provided below.

Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition profile of Ni-MOF-74 by measuring the change in mass as a function of temperature.

Methodology:

- Sample Preparation: Ensure the Ni-MOF-74 sample is in a fine powder form. Accurately weigh 5-10 mg of the sample into a ceramic or alumina TGA pan.
- Instrument Setup:
 - Place the sample pan and an empty reference pan into the TGA instrument.
 - Set the desired atmosphere (e.g., high purity nitrogen or air) with a constant flow rate (typically 20-50 mL/min).
- Thermal Program:
 - Equilibrate the sample at a starting temperature (e.g., 30°C) for a sufficient time to achieve thermal stability.
 - Ramp the temperature at a constant heating rate (a typical rate is 10°C/min) to a final temperature (e.g., 800°C).
- Data Acquisition: Record the sample mass, temperature, and time throughout the experiment.
- Data Analysis: Plot the percentage of weight loss as a function of temperature. The derivative of this curve (DTG) can be used to identify the temperatures of maximum weight loss rates.

Variable-Temperature Powder X-ray Diffraction (VT-PXRD)

Objective: To investigate the structural changes of the Ni-MOF-74 framework as a function of temperature.

Methodology:

- **Sample Preparation:** Finely grind the Ni-MOF-74 sample and pack it into a capillary or a flat-plate sample holder suitable for high-temperature measurements.
- **Instrument Setup:**
 - Mount the sample in a diffractometer equipped with a high-temperature stage.
 - Ensure the atmosphere around the sample can be controlled (e.g., under inert gas flow or vacuum).
- **Data Collection:**
 - Record a PXRD pattern at room temperature to confirm the initial phase purity of the sample.
 - Increase the temperature in a stepwise manner (e.g., in increments of 20-50°C).
 - At each temperature step, allow the sample to equilibrate for a few minutes before collecting a PXRD pattern over a relevant 2θ range.
- **Data Analysis:** Analyze the evolution of the diffraction peaks with increasing temperature. The disappearance of characteristic Ni-MOF-74 peaks and the appearance of new peaks (e.g., corresponding to NiO or metallic Ni) indicate structural decomposition.

Differential Scanning Calorimetry (DSC)

Objective: To measure the heat flow associated with thermal transitions in Ni-MOF-74, such as desolvation and decomposition.

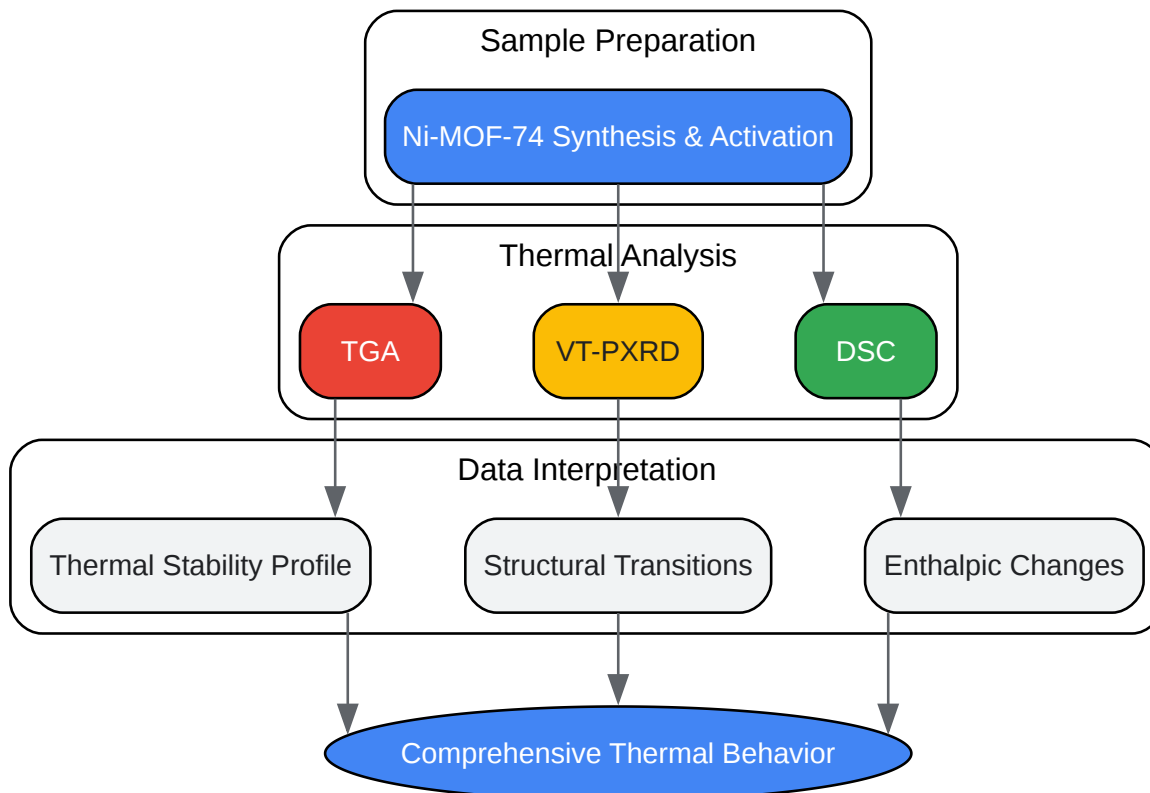
Methodology:

- **Sample Preparation:** Accurately weigh 2-5 mg of the finely powdered Ni-MOF-74 sample into an aluminum DSC pan. Hermetically seal the pan. Prepare an empty, sealed aluminum pan as a reference.
- **Instrument Setup:** Place the sample and reference pans in the DSC cell.
- **Thermal Program:**

- Equilibrate the sample at a starting temperature.
- Ramp the temperature at a controlled rate (e.g., 10°C/min) over the desired temperature range.
- Data Acquisition: Record the differential heat flow between the sample and the reference as a function of temperature.
- Data Analysis: Analyze the resulting thermogram for endothermic (heat absorption) and exothermic (heat release) peaks, which correspond to physical or chemical changes in the sample.

Visualizing Thermal Processes

The following diagrams, generated using the DOT language, illustrate the experimental workflow for thermal analysis and the logical progression of the thermal decomposition of Ni-MOF-74.



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Fig. 1: Experimental workflow for thermal analysis of Ni-MOF-74.

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Fig. 2: Logical pathway of Ni-MOF-74 thermal decomposition.

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